

A Comprehensive Technical Guide to the Commercial Availability and Suppliers of 4-Ethylpyridine

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Compound of Interest

Compound Name: 4-Ethylpyridine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the commercial landscape for **4-Ethylpyridine** (CAS No. 536-75-4), a key building block in the pharmaceutical and agrochemical industries. This guide details its availability, major suppliers, and the technical specifications of the commercially available product. Furthermore, it outlines common synthesis routes and provides detailed experimental protocols for both its preparation and quality control analysis, addressing the critical needs of researchers and drug development professionals.

Commercial Availability and

4-Ethylpyridine is readily available from a wide range of chemical suppliers globally, catering to both research and industrial-scale demands. The compound is typically offered in various purities, with $\geq 98\%$ being the most common grade for laboratory and synthesis applications.

Major Global Suppliers

A comprehensive, though not exhaustive, list of prominent suppliers of **4-Ethylpyridine** is provided below. These suppliers range from large, multinational corporations to more specialized chemical providers.

Supplier	Headquarters	Available Purity Levels	Typical Quantities Offered
Sigma-Aldrich (Merck)	USA	≥98%	25 g, 100 g, 500 g, bulk
Thermo Fisher Scientific	USA	98%	25 g, 100 g, 500 g
TCI Chemicals	Japan	>98.0% (GC)	25 mL, 100 mL, 500 mL
Santa Cruz Biotechnology	USA	N/A	Varies
ChemicalBook	China	98%, 99%	Grams to Kilograms
Aladdin Scientific	USA	98%	5 mL to bulk
Zhengzhou Changkuan Technology Co., Ltd.	China	98%	25 kg

Physicochemical Properties of Commercial 4-Ethylpyridine

The following table summarizes the key physical and chemical properties of commercially available **4-Ethylpyridine**.^[1] These properties are crucial for its handling, storage, and application in chemical synthesis.

Property	Value
Molecular Formula	C ₇ H ₉ N
Molecular Weight	107.15 g/mol
Appearance	Clear, colorless to pale yellow liquid
Odor	Obnoxious
Boiling Point	169.6-170.0 °C at 750 mmHg[1]
Density	0.9404 g/mL at 22°C[1]
Refractive Index	n _D ¹⁸ 1.5029[1]
Solubility	Sparsingly soluble in water; soluble in alcohol and ether.[1]
CAS Number	536-75-4

Synthesis of 4-Ethylpyridine: Experimental Protocols

Two primary methods for the synthesis of **4-Ethylpyridine** are well-documented: the reaction of pyridine with acetic anhydride and zinc, and the Wolff-Kishner reduction of 4-acetylpyridine.

Synthesis from Pyridine and Acetic Anhydride

This method, detailed in Organic Syntheses, is a reliable procedure for the preparation of **4-Ethylpyridine** in a laboratory setting.[2]

Reaction Scheme:

Zinc Dust

Acetic Anhydride

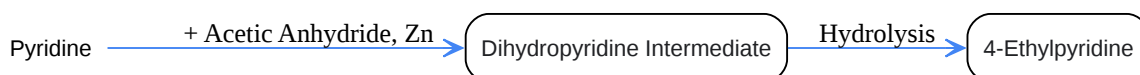
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Figure 1: Synthesis of **4-Ethylpyridine** from Pyridine.

Experimental Protocol:[2]

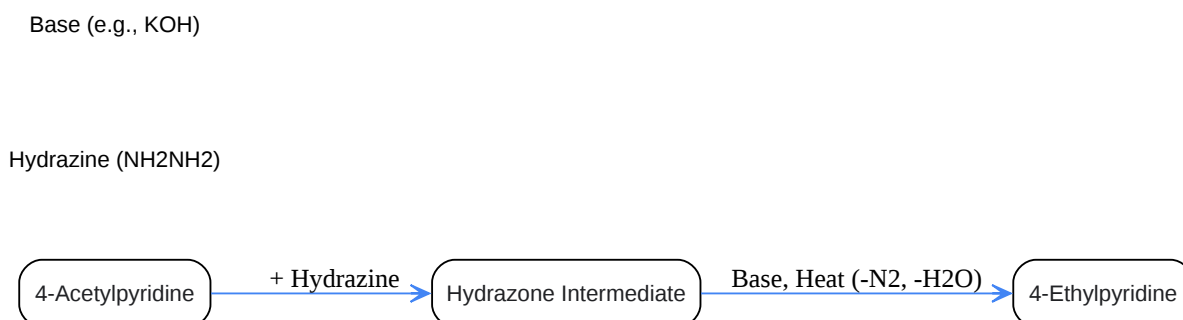
- **Reaction Setup:** In a 3-liter, three-necked round-bottomed flask equipped with a mechanical stirrer and a thermometer, combine 1500 mL of acetic anhydride and 300 g (3.80 moles) of dry pyridine.
- **Addition of Zinc:** While stirring, add 300 g (4.6 gram atoms) of zinc dust in 5-10 g portions over 3 hours. Maintain the reaction temperature between 25°C and 30°C, using a water bath for cooling if necessary. The reaction mixture will turn green.
- **Reflux:** After the initial zinc addition, add 300 mL of acetic acid and attach a reflux condenser. Add another 120 g (1.83 gram atoms) of zinc dust in small portions. The reaction may become vigorous. Reflux the mixture with stirring for 30 minutes.
- **Final Zinc Addition and Reflux:** Add a final portion of 180 g (2.75 gram atoms) of zinc dust all at once and continue to reflux for an additional 30 minutes. The solution will turn orange-brown.
- **Work-up:** Allow the flask to cool and transfer the contents to a 5-liter round-bottomed flask. Cautiously neutralize the mixture with 2 L of a 40% aqueous sodium hydroxide solution.
- **Steam Distillation:** Steam distill the mixture until approximately 3 L of distillate is collected.

- Extraction: Saturate the distillate with 1.5-1.8 kg of solid potassium carbonate. Separate the organic layer. Extract the aqueous layer twice with 150 mL portions of chloroform.
- Purification: Combine the organic layer and the chloroform extracts. Distill the mixture using an efficient fractionating column to first remove chloroform and pyridine, then collect the **4-ethylpyridine** fraction, which boils at 166-168°C. The yield is 100-120 g (25-29%).

Wolff-Kishner Reduction of 4-Acetylpyridine

This method is suitable for converting 4-acetylpyridine, another commercially available starting material, into **4-Ethylpyridine**. The Wolff-Kishner reduction is a classic organic reaction for the deoxygenation of ketones and aldehydes.^{[3][4][5][6]}

Reaction Scheme:



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Figure 2: Wolff-Kishner Reduction of 4-Acetylpyridine.

General Experimental Protocol:^[5]

- Reaction Setup: In a round-bottomed flask equipped with a reflux condenser, dissolve 4-acetylpyridine (1 equivalent) and hydrazine monohydrate (5-20 equivalents) in a high-boiling solvent such as ethylene glycol or diethylene glycol monomethyl ether.

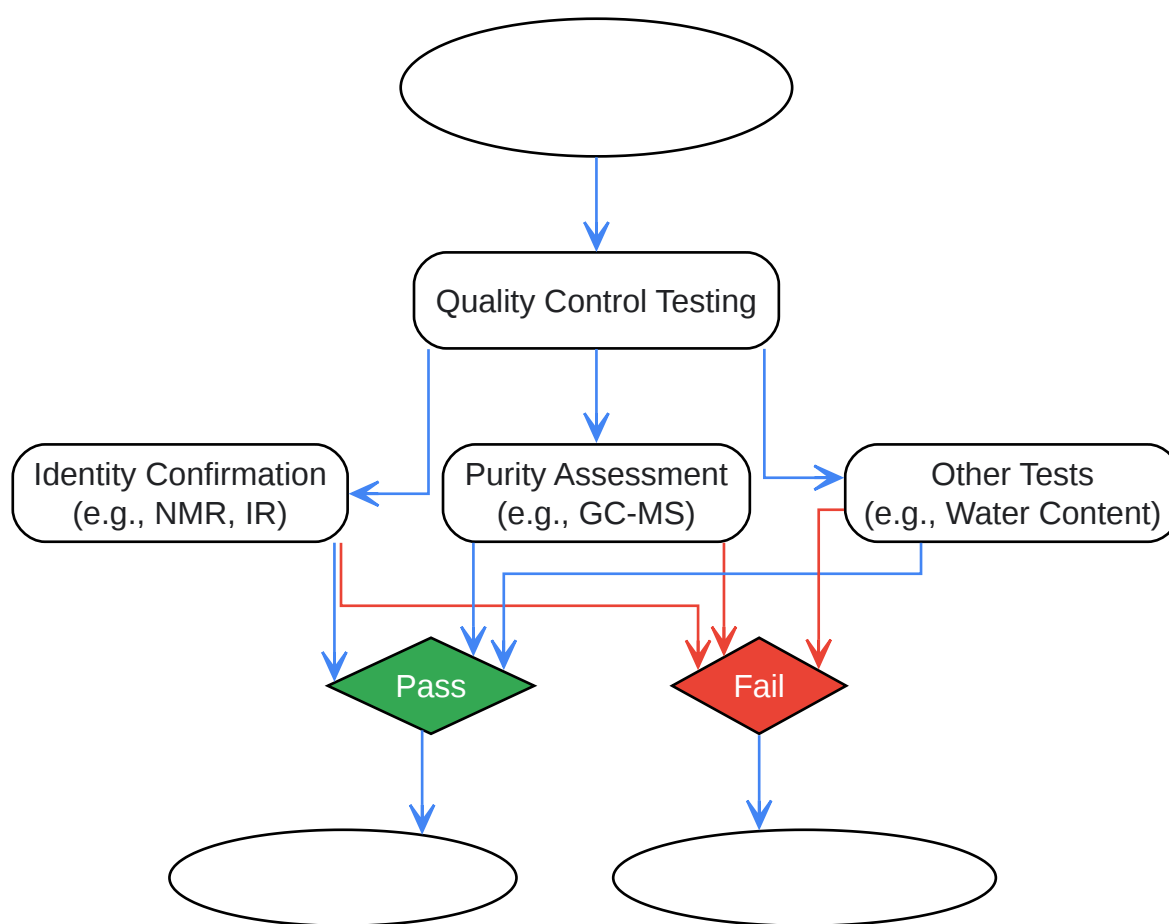
- **Addition of Base:** Add a strong base, such as potassium hydroxide (KOH) (6-10 equivalents), to the stirred solution at room temperature.
- **Heating:** Heat the reaction mixture to 110-130°C for 1 hour to facilitate the formation of the hydrazone intermediate.
- **Decomposition:** Increase the temperature to 190-200°C and maintain it for an additional 4-5 hours to allow for the decomposition of the hydrazone and the evolution of nitrogen gas.
- **Work-up:** After cooling to room temperature, pour the reaction mixture into a mixture of ice and aqueous HCl.
- **Extraction and Purification:** Extract the product with a suitable organic solvent (e.g., diethyl ether). Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate in vacuo. The crude product can then be purified by flash column chromatography or distillation.

Quality Control and Analytical Methods

Ensuring the purity and identity of **4-Ethylpyridine** is critical for its use in research and drug development. The following section outlines a general workflow for the quality control of this compound, along with protocols for common analytical techniques.

Quality Control Workflow

A typical quality control process for **4-Ethylpyridine** in a pharmaceutical setting involves a multi-step approach to verify its identity, purity, and quality.^{[7][8]}



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Figure 3: Quality Control Workflow for **4-Ethylpyridine**.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

GC-MS is a powerful technique for assessing the purity of volatile compounds like **4-Ethylpyridine** and for identifying any impurities.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of the **4-Ethylpyridine** sample (approximately 10 µg/mL) in a volatile organic solvent such as dichloromethane or hexane.[9]
- GC-MS System and Conditions:

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms (30 m x 0.25 mm I.D., 0.25 μ m film thickness).
- Injector Temperature: 250°C.
- Injection Volume: 1 μ L (splitless or with a high split ratio).
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 35-300.
- Data Analysis: The purity of the **4-Ethylpyridine** can be determined by the relative peak area of the main component in the total ion chromatogram (TIC). The mass spectrum of the main peak should be compared with a reference spectrum for identity confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

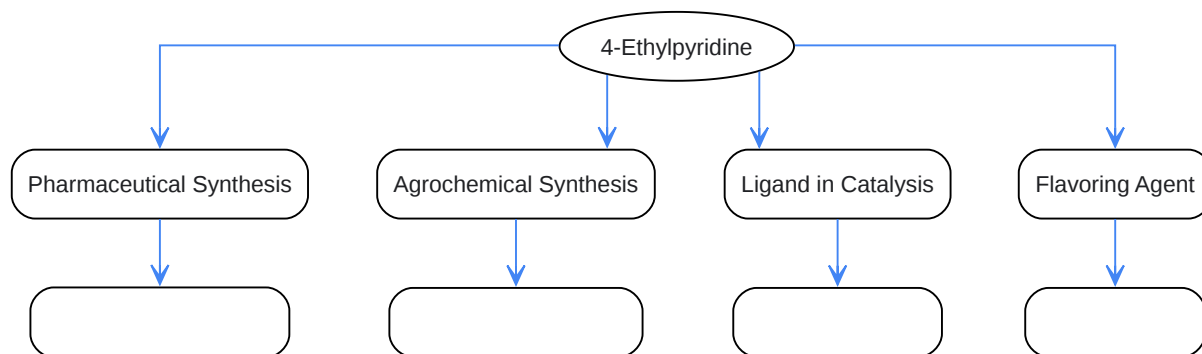
¹H NMR spectroscopy is an essential tool for confirming the chemical structure of **4-Ethylpyridine**.

Experimental Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the **4-Ethylpyridine** sample in about 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **NMR Spectrometer and Parameters:**
 - Spectrometer: Bruker Avance III 400 MHz or equivalent.
 - Nucleus: ^1H .
 - Number of Scans: 16-32.
 - Relaxation Delay: 1-2 seconds.
 - Pulse Angle: 30-45 degrees.
- **Data Analysis:** The ^1H NMR spectrum of **4-Ethylpyridine** should exhibit the following characteristic signals:
 - A triplet corresponding to the methyl protons ($-\text{CH}_3$) of the ethyl group.
 - A quartet corresponding to the methylene protons ($-\text{CH}_2-$) of the ethyl group.
 - Two sets of doublets in the aromatic region corresponding to the protons on the pyridine ring. The integration of these signals should be in the correct ratio (3:2:2:2). The chemical shifts and coupling constants should be consistent with the structure of **4-Ethylpyridine**.

Applications in Research and Drug Development

4-Ethylpyridine serves as a versatile building block and ligand in various chemical applications, particularly in the synthesis of pharmaceuticals and agrochemicals, and as a ligand in catalysis.^{[10][11]}



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Figure 4: Applications of **4-Ethylpyridine**.

The availability of high-quality **4-Ethylpyridine** from reliable suppliers is crucial for the advancement of research and development in these fields. The detailed protocols provided in this guide aim to facilitate its synthesis and quality assessment, empowering scientists to confidently utilize this important chemical intermediate in their work.

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